

Strontium Bromide: An In-depth Analysis of its Ionic Nature

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Compound of Interest

Compound Name: Strontium bromide

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An authoritative guide for researchers, scientists, and drug development professionals on the fundamental chemical properties of **Strontium Bromide** (SrBr_2), establishing its classification as an ionic compound through theoretical principles and empirical data.

Executive Summary

Strontium bromide (SrBr_2) is a chemical compound formed from the alkaline earth metal strontium and the halogen bromine. A comprehensive analysis based on electronegativity differences, physicochemical properties, and crystal structure confirms that **strontium bromide** is unequivocally an ionic compound. This is characterized by the electrostatic attraction between the strontium cation (Sr^{2+}) and two bromide anions (Br^-). This document provides a detailed examination of the evidence, presents quantitative data in a structured format, and outlines the experimental protocols used to determine these properties, underscoring its relevance in pharmaceutical and chemical research.

Determination of Bond Type: Electronegativity Analysis

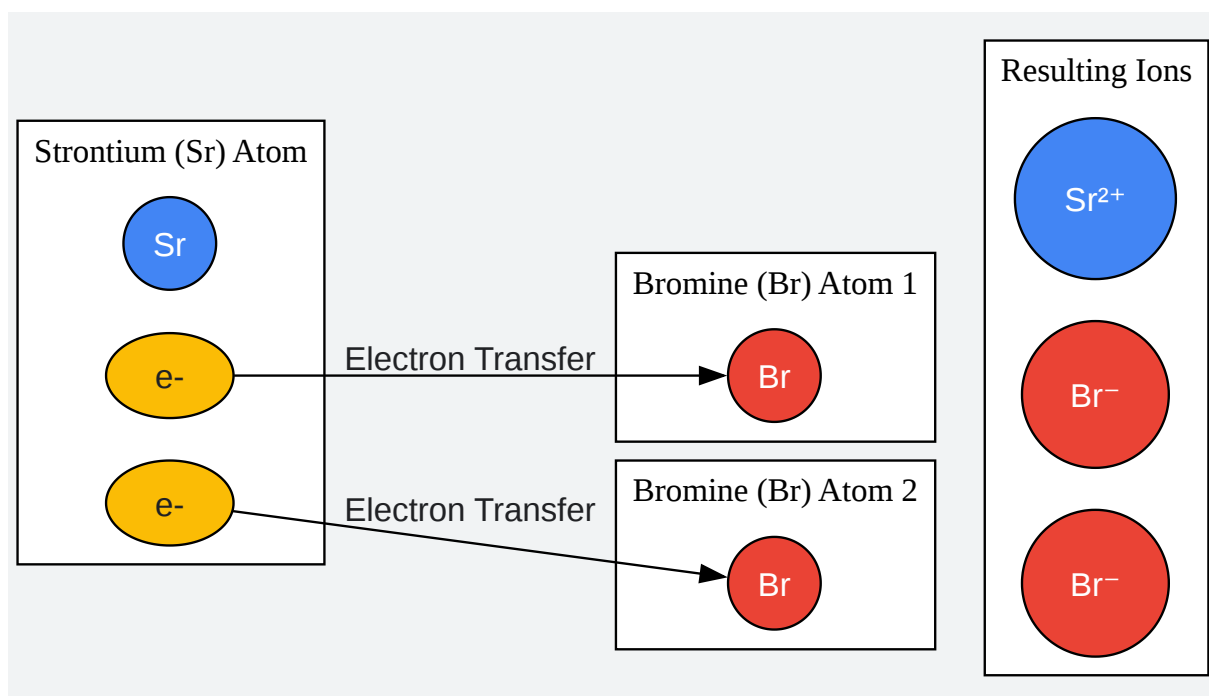
The nature of a chemical bond is primarily determined by the difference in electronegativity between the constituent atoms. Electronegativity is the measure of an atom's ability to attract shared electrons in a chemical bond.

- Strontium (Sr), an alkaline earth metal, has a low electronegativity value of approximately 0.95 on the Pauling scale.[1][2][3]
- Bromine (Br), a halogen, has a high electronegativity value of approximately 2.96 on the Pauling scale.[1][2]

The electronegativity difference (ΔEN) is calculated as: $\Delta EN = EN(\text{Br}) - EN(\text{Sr}) = 2.96 - 0.95 = 2.01$

A general rule in chemistry states that if the electronegativity difference between two atoms is greater than 1.7, the bond is predominantly ionic.[4] With a ΔEN of 2.01, the bond between strontium and bromine falls squarely into the ionic category. This large difference indicates that valence electrons are not shared but are effectively transferred from the less electronegative strontium atom to the more electronegative bromine atoms.[5]

Strontium, being in Group 2 of the periodic table, readily donates its two valence electrons to achieve a stable electron configuration, forming a divalent cation (Sr^{2+}).[6] Each bromine atom, a member of Group 17, has seven valence electrons and readily accepts one electron to complete its octet, forming a monovalent anion (Br^-).[6] To maintain charge neutrality, one strontium atom reacts with two bromine atoms, resulting in the chemical formula SrBr_2 . [5][6]



[Click to download full resolution via product page](#)**Figure 1.** Electron transfer from Strontium to Bromine atoms.

Physicochemical Properties as Evidence of Ionic Bonding

The macroscopic properties of **strontium bromide** are consistent with those of a typical ionic compound. These include a high melting point, high boiling point, and solubility in polar solvents. These characteristics arise from the strong electrostatic forces (ionic bonds) that hold the ions together in a rigid crystal lattice structure.^[7]^[8]

Property	Value	Unit
Molar Mass (Anhydrous)	247.428	g/mol
Appearance	White crystalline powder	-
Density (Anhydrous)	4.216	g/cm ³
Melting Point	643	°C
Boiling Point	2,146	°C
Solubility in Water	107	g/100 mL
Solubility in Ethanol	Soluble	-
Solubility in Diethyl Ether	Insoluble	-

Table 1. Physicochemical Properties of Anhydrous **Strontium Bromide** (SrBr₂).^[9]

The high melting and boiling points indicate that a substantial amount of thermal energy is required to overcome the strong electrostatic attractions between the Sr²⁺ and Br⁻ ions in the crystal lattice.^[7] Furthermore, its high solubility in water, a polar solvent, is due to the favorable ion-dipole interactions between the ions and water molecules, which are strong enough to break down the lattice.^[10] Conversely, it is insoluble in nonpolar solvents like diethyl ether.^[10]^[11]

Crystal Structure

At room temperature, anhydrous **strontium bromide** (α - SrBr_2) adopts a tetragonal crystal structure with the space group $P4/n$.^{[9][12]} This structure consists of a highly ordered, three-dimensional lattice of strontium and bromide ions.^[9] The arrangement of ions is such that each Sr^{2+} ion is coordinated to eight Br^- ions, and each Br^- ion is coordinated to four Sr^{2+} ions, maximizing electrostatic attraction and creating a stable, solid structure.^[12] This type of crystalline arrangement is a hallmark of ionic compounds.^[13]

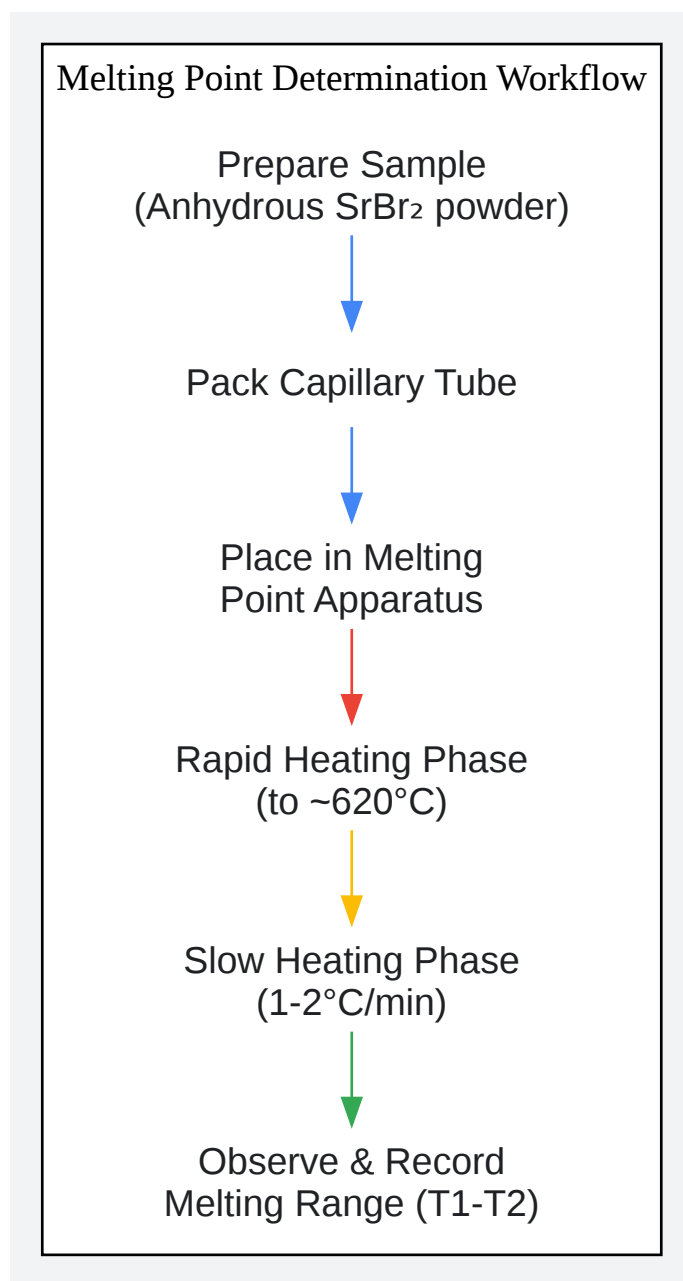
Experimental Protocols

Determination of Melting Point (Capillary Method)

The melting point of **strontium bromide** is a key indicator of its ionic nature and can be determined using the capillary method with a melting point apparatus.^{[14][15]}

Methodology:

- **Sample Preparation:** A small amount of finely powdered, anhydrous **strontium bromide** is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated rapidly to a temperature approximately 20°C below the expected melting point (643°C). The heating rate is then reduced to $1\text{-}2^\circ\text{C}$ per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes liquid (T_2) are recorded.^[8] For a pure ionic compound like SrBr_2 , this melting range ($T_2 - T_1$) is typically very narrow ($0.5\text{-}1.0^\circ\text{C}$).^[15]



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Figure 2. Workflow for Melting Point Determination.

Determination of Solubility

The solubility of **strontium bromide** in different solvents confirms its polar, ionic character.

Methodology:

- Solvent Selection: Prepare beakers containing measured volumes (e.g., 100 mL) of deionized water (polar) and diethyl ether (nonpolar).[\[16\]](#)[\[17\]](#)
- Solute Addition: Add a known mass of **strontium bromide** to each solvent incrementally while stirring continuously at a constant temperature (e.g., 20°C).[\[16\]](#)
- Saturation Point: Continue adding the solute until no more dissolves, and a solid precipitate remains. This is the saturation point.[\[18\]](#)
- Quantification: For the aqueous solution, the total mass of dissolved SrBr_2 is recorded to calculate the solubility in g/100 mL. For the diethyl ether, the lack of dissolution is observed and noted.[\[18\]](#)[\[19\]](#)

Applications in Research and Drug Development

While the primary focus of this guide is the fundamental bonding nature of **strontium bromide**, its properties have implications for specialized applications.

- Pharmaceutical Uses: Historically, **strontium bromide** has been used for its mild sedative properties.[\[20\]](#)
- Medical Imaging: The high atomic number of strontium makes it a candidate for research into novel contrast agents for X-ray-based imaging modalities like Computed Tomography (CT). As a calcium analog, Sr^{2+} can be taken up by bone tissue, offering potential for targeted bone imaging.[\[21\]](#)
- Analytical Chemistry: It can be used as a precipitation agent in gravimetric analysis.[\[20\]](#)

Conclusion

Based on a substantial electronegativity difference of 2.01, characteristic physicochemical properties such as a high melting point and solubility in polar solvents, and a defined ionic crystal lattice structure, **strontium bromide** (SrBr_2) is definitively classified as an ionic compound. The bonding involves the complete transfer of two electrons from a strontium atom to two bromine atoms, resulting in the formation of Sr^{2+} and Br^- ions held together by strong electrostatic forces. This fundamental understanding is crucial for its application in scientific research and development.

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